

Comprehensive Characterization and Synthetic Utility of 4-(4-Bromophenyl)-3,3-difluoropiperidine

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)-3,3-difluoropiperidine

Cat. No.: B14802361

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Executive Summary

In modern drug discovery, the strategic incorporation of fluorine into aliphatic heterocycles is a cornerstone technique for optimizing pharmacokinetic and safety profiles. **4-(4-Bromophenyl)-3,3-difluoropiperidine** is a highly specialized, bifunctional building block designed for advanced medicinal chemistry applications. It combines a versatile 4-bromophenyl moiety—an ideal electrophilic handle for transition-metal-catalyzed cross-coupling—with a 3,3-difluoropiperidine core. The geminal difluoro substitution profoundly modulates the physicochemical properties of the basic amine, significantly lowering its pKa to improve membrane permeability and mitigate off-target liabilities such as hERG channel inhibition[1].

As a Senior Application Scientist, I have structured this whitepaper to provide a rigorous, self-validating guide to the chemical identification, physicochemical profiling, and synthetic methodologies associated with this critical building block.

Chemical Identity & Core Identifiers

While the non-fluorinated analog, 4-(4-bromophenyl)piperidine, is a widely cataloged compound (CAS 80980-89-8)[2], the 3,3-difluoro derivative is a highly specialized, often proprietary building block synthesized de novo for specific fragment-based drug discovery campaigns. Consequently, it relies on standardized structural identifiers rather than a universally indexed public CAS registry number.

Table 1: Structural Identifiers

Identifier Type	Value
IUPAC Name	4-(4-Bromophenyl)-3,3-difluoropiperidine
Molecular Formula	C ₁₁ H ₁₂ BrF ₂ N
Molecular Weight	276.12 g/mol
SMILES	<chem>FC1(F)CNCCC1c2ccc(Br)cc2</chem>
InChI	InChI=1S/C11H12BrF2N/c12-9-3-1-8(2-4-9)10-5-6-15-7-11(10,13)14/h1-4,10,15H,5-7H2

Physicochemical Profiling & Pharmacological Rationale

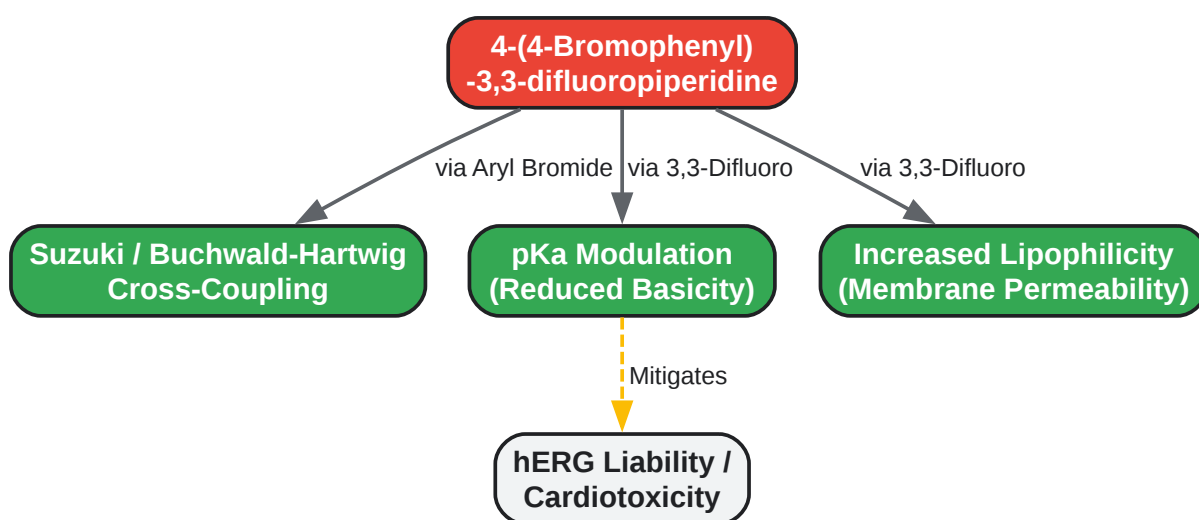
The introduction of fluorine atoms adjacent to a basic amine is not merely a structural variation; it is a calculated physicochemical intervention. Fluorine's strong electron-withdrawing inductive effect, transmitted through the

-bond framework, drastically reduces the electron density on the piperidine nitrogen[3].

Table 2: Comparative Physicochemical Properties (Predicted)

Property	4-(4-Bromophenyl)piperidine[2]	4-(4-Bromophenyl)-3,3-difluoropiperidine
pKa (Basic Amine)	10.14 ± 0.10	~7.30 ± 0.20
LogP (Lipophilicity)	2.72	~3.25
Topological Polar Surface Area (TPSA)	12.03 Å ²	12.03 Å ²
Hydrogen Bond Donors	1	1

Mechanistic Causality: Typical hERG inhibitors are lipophilic, polyaromatic basic amines that are fully protonated at physiological pH (7.4)[1]. By lowering the pKa of the piperidine nitrogen from ~10.14 to ~7.30, the amine is only ~45% protonated in systemic circulation. This targeted reduction in basicity effectively abolishes the electrostatic interactions required for hERG channel binding, thereby mitigating cardiotoxicity risks[3]. Furthermore, the high bond-dissociation energy of the C–F bonds blocks potential oxidative metabolism at the C3 position, increasing the metabolic stability of derived therapeutics[4].



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Fig 1: Pharmacological and synthetic utility of the bifunctional piperidine building block.

Synthetic Methodology & Experimental Protocols

The synthesis of **4-(4-bromophenyl)-3,3-difluoropiperidine** requires a highly controlled deoxofluorination sequence starting from the corresponding piperidin-3-one precursor.

Step-by-Step Protocol

Step 1: N-Boc Protection

- Dissolve 4-(4-bromophenyl)piperidin-3-one (1.0 eq) in anhydrous dichloromethane (DCM).
- Add triethylamine (1.5 eq) and di-tert-butyl dicarbonate (Boc₂O, 1.1 eq).
- Stir at room temperature for 4 hours. Quench with water, extract with DCM, dry over Na₂SO₄, and concentrate to yield N-Boc-4-(4-bromophenyl)piperidin-3-one.

Step 2: DAST-Mediated Deoxofluorination

- Dissolve the N-Boc protected ketone (1.0 eq) in anhydrous DCM under a strict argon atmosphere.
- Cool the reaction mixture to 0 °C using an ice bath.
- Dropwise add Diethylaminosulfur trifluoride (DAST, 3.0 eq)[5].
- Allow the reaction to warm to room temperature and stir for 16 hours.
- Carefully quench by slow addition to saturated aqueous NaHCO₃ at 0 °C to neutralize generated HF. Extract with DCM and purify via silica gel chromatography.

Step 3: Deprotection

- Dissolve the fluorinated intermediate in a minimal amount of DCM.
- Add 4M HCl in dioxane (10.0 eq) and stir at room temperature for 2 hours until gas evolution ceases.

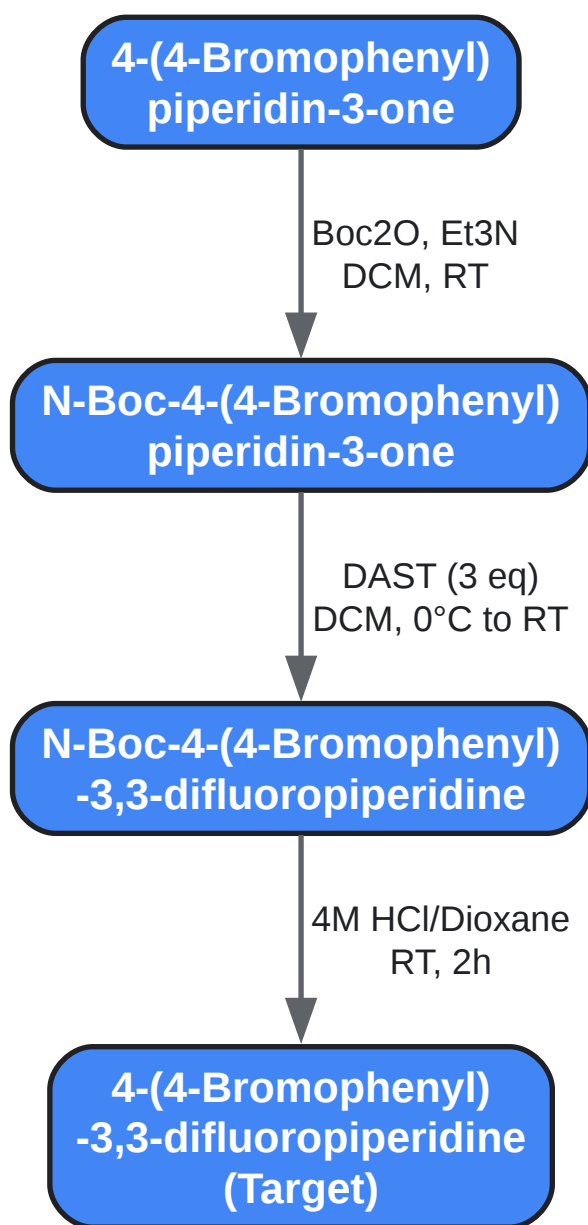
- Concentrate under reduced pressure and triturate with diethyl ether to yield the final hydrochloride salt.

Causality & Self-Validating System

Why Protect the Amine? The direct fluorination of an unprotected piperidin-3-one is chemically unviable. The highly basic and nucleophilic secondary amine would violently react with the electrophilic sulfur in DAST, leading to rapid decomposition. Installing the electron-withdrawing Boc group entirely masks the nitrogen's nucleophilicity and sterically directs the DAST reagent to the C3 ketone, ensuring high regioselectivity[5].

Validation: The success of the deoxofluorination is definitively confirmed via ^{19}F NMR spectroscopy. Because the piperidine ring adopts a chair conformation, the two fluorine atoms at C3 are diastereotopic (axial and equatorial). They will couple to each other, producing a characteristic AB quartet pattern in the region of -100 to -115 ppm with a large geminal coupling constant (

Hz). The disappearance of the ketone carbonyl peak (~208 ppm) in the ^{13}C NMR further validates the complete conversion to the gem-difluoro functionality.



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Fig 2: Stepwise synthetic workflow for deoxofluorination of the piperidin-3-one precursor.

References

- [2] Title: 4-(4'-Bromophenyl)piperidine | 80980-89-8 - ChemicalBook Source: chemicalbook.com URL: [2](#)
- [1] Title: Med Chem Strategies to Master hERG and Mitigate Cardiotoxicity Risks Source: Drug Hunter URL: [1](#)

- [4] Title: The Dark Side of Fluorine Source: ACS Medicinal Chemistry Letters URL: [4](#)
- [3] Title: Tuning basicity Source: Cambridge MedChem Consulting URL: [3](#)
- [5] Title: WO2019027058A1 - Heterocyclic compound and use thereof Source: Google Patents URL: [5](#)

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Sources

- [1. drughunter.com \[drughunter.com\]](#)
- [2. 4-\(4'-Bromophenyl\)piperidine | 80980-89-8 \[amp.chemicalbook.com\]](#)
- [3. Tuning basicity | Cambridge MedChem Consulting \[cambridgemedchemconsulting.com\]](#)
- [4. pubs.acs.org \[pubs.acs.org\]](#)
- [5. WO2019027058A1 - Heterocyclic compound and use thereof - Google Patents \[patents.google.com\]](#)
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